

# Triphenylboroxin molecular formula and weight

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## Compound of Interest

Compound Name: Triphenylboroxin

Cat. No.: B1580813

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## Molecular Properties of Triphenylboroxin

The molecular formula of **Triphenylboroxin** is C<sub>18</sub>H<sub>15</sub>B<sub>3</sub>O<sub>3</sub>.<sup>[1][2][3][4][5]</sup> This composition gives rise to its specific molecular weight, a critical parameter for stoichiometric calculations in chemical reactions. While slight variations exist across different sources due to computational methods, the molecular weight is consistently reported around 311.7 g/mol .

For clarity and precise application, the key molecular data is summarized in the table below.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>15</sub> B <sub>3</sub> O <sub>3</sub>
Molecular Weight	311.7 g/mol <sup>[1]</sup>
	311.74 g/mol <sup>[2]</sup>
	311.75 g/mol <sup>[3][5]</sup>
	311.745 g/mol <sup>[4]</sup>

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## References

- 1. Triphenylboroxin | C<sub>18</sub>H<sub>15</sub>B<sub>3</sub>O<sub>3</sub> | CID 72595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4,6-Triphenylboroxin | 3262-89-3 | DAA26289 | Biosynth [biosynth.com]
- 3. 2,4,6-Triphenylboroxin | 3262-89-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 2,4,6-Triphenylboroxin 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. CAS 3262-89-3: Triphenylboroxin | CymitQuimica [cymitquimica.com]
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